1-Fluorodecane material safety data sheet (MSDS) information

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Compound of Interest	
Compound Name:	*1-Fluorodecane*
CAS No.:	*334-56-5*
Cat. No.:	*B1670041*

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Technical Monograph: 1-Fluorodecane Safety & Handling Guide

CAS: 334-56-5 | Formula: $C_{10}H_{21}F$ | Class: Fluoroalkanes[1]

Executive Summary: The Bioisostere Context

In medicinal chemistry, **1-Fluorodecane** serves as a critical model for lipophilic bioisosteres.[1] The substitution of a terminal hydrogen with fluorine (H → F) in a decyl chain profoundly alters the metabolic stability without significantly changing steric bulk (Van der Waals radius: H = 1.20 Å vs. F = 1.47 Å).[1] This "mimicry" allows the molecule to penetrate lipid bilayers similarly to decane, yet the C-F bond (bond energy ~116 kcal/mol) resists cytochrome P450 oxidation at the terminal position.[1]

However, this stability introduces unique safety challenges.[1] Unlike simple alkanes, **1-Fluorodecane** possesses a distinct toxicological profile, classified by some regulatory bodies as Acute Toxic (Oral) and Environmental Hazard.[1] This guide bridges the gap between standard MSDS data and practical laboratory application.

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Physicochemical Profile

Data aggregated from experimental and computed sources (PubChem, SpringerMaterials).[1]

Property	Value	Technical Significance
Molecular Weight	160.27 g/mol	Baseline for stoichiometry.[1]
Physical State	Colorless Liquid	Low viscosity facilitates handling but increases splash risk.[1]
Boiling Point	183–186 °C	High boiling point allows for high-temperature reactions without rapid evaporation.[1]
Density	0.809 g/mL (@ 25°C)	Lighter than water; will form the upper phase in aqueous extractions.[1]
LogP (Octanol/Water)	~5.6 (Predicted)	Highly lipophilic.[1] Rapidly absorbs through skin and cell membranes.[1]
Flash Point	~79 °C (175 °F)	Combustible (Category 4).[1] Requires heating to release ignitable vapors.[1]
Refractive Index	1.409	Key purity indicator during distillation fractions.[1]

Hazard Identification & Toxicology Logic

Signal Word: DANGER

Core GHS Classifications

The safety profile of **1-Fluorodecane** is dominated by its lipophilicity and acute toxicity.[1]

- Acute Toxicity, Oral (Category 2/3):H300 - Fatal if swallowed.[2]

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- Mechanism:[1][3] Unlike short-chain fluoroalkanes (which can be narcotic), long-chain fluoroalkanes like **1-fluorodecane** can disrupt surfactant function in the lungs if aspirated and may interfere with specific lipid-metabolizing enzymes due to the "metabolic block" effect of the fluorine atom.

- Aquatic Toxicity (Acute 1 & Chronic 1):H410 - Very toxic to aquatic life with long lasting effects.[2]

  - Mechanism:[1][3] The high LogP ensures the compound bioaccumulates in aquatic organisms, disrupting membrane integrity in gills and cellular structures.[1]

- Skin Irritation (Category 2):H315 - Causes skin irritation.[1]

  - Mechanism:[1][3] Solvent action defats the stratum corneum, leading to dermatitis.[1] The fluorine atom increases permeation rates compared to decane.[1]

Precautionary Logic (P-Statements)

- P273: Avoid release to the environment. Rationale: Due to H410, all raffinate (waste streams) must be segregated into "Halogenated Organic Waste" and never disposed of down the drain.[1]

- P280: Wear protective gloves/eye protection.[1][4] Rationale: Nitrile gloves are generally sufficient for splash protection, but Silver Shield/Laminate gloves are required for prolonged immersion due to the permeation potential of fluorinated hydrocarbons.[1]

Technical Protocol: Synthesis & Purification

Context: **1-Fluorodecane** is rarely found in nature; it is synthesized.[1] The safest and most robust method for generating high-purity material is the Halex Reaction (Halogen Exchange) using Phase Transfer Catalysis (PTC).[1] This avoids the explosion risks associated with DAST (Diethylaminosulfur trifluoride).[1]

Reaction Scheme

[1]

Step-by-Step Methodology

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Safety Check: Perform all steps in a fume hood. KF is toxic and hygroscopic. 18-Crown-6 is a potent skin permeant and neurotoxin.[1]

- Preparation of Anhydrous KF:
  - Potassium Fluoride (KF) is extremely hygroscopic.[1] Water "solvates" the fluoride ion, killing its nucleophilicity.[1]
  - Procedure: Grind KF in a mortar (wear dust mask).[1] Dry in a vacuum oven at 150°C for 4 hours. Store in a desiccator.
- Reaction Setup:
  - In a 250 mL 2-neck round bottom flask, charge:
    - 50 mmol 1-Bromodecane (11.06 g)[1]
    - 100 mmol Anhydrous KF (5.81 g) - 2.0 equivalents drive kinetics.[1]
    - 5 mmol 18-Crown-6 (1.32 g) - Catalyst to solubilize F- in organic phase.[1]
    - 50 mL Diglyme (High boiling solvent).[1]
  - Equip with a magnetic stir bar and a reflux condenser topped with a nitrogen balloon.[1]
- Execution:
  - Heat the mixture to 110°C for 12–18 hours.
  - Monitoring: Check via GC-MS.[1] Look for the disappearance of the Bromodecane peak and appearance of the Fluorodecane peak (M+ = 160).[1]
- Work-up (The Safety Critical Step):
  - Cool to room temperature.[1][5][6][7]
  - Dilute with 100 mL Diethyl Ether (precipitates KBr and excess KF).[1]

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- Filter through a pad of Celite to remove solids (contains toxic KF residues—dispose as solid hazardous waste).[1]
- Wash the filtrate 3x with water (to remove Diglyme and catalyst).[1]

- Purification:
  - Dry organic layer over

    .[1]
  - Perform fractional distillation.[1] Collect the fraction boiling at 183–185°C.

Workflow Visualization

The following diagram illustrates the synthesis logic and critical safety decision points.

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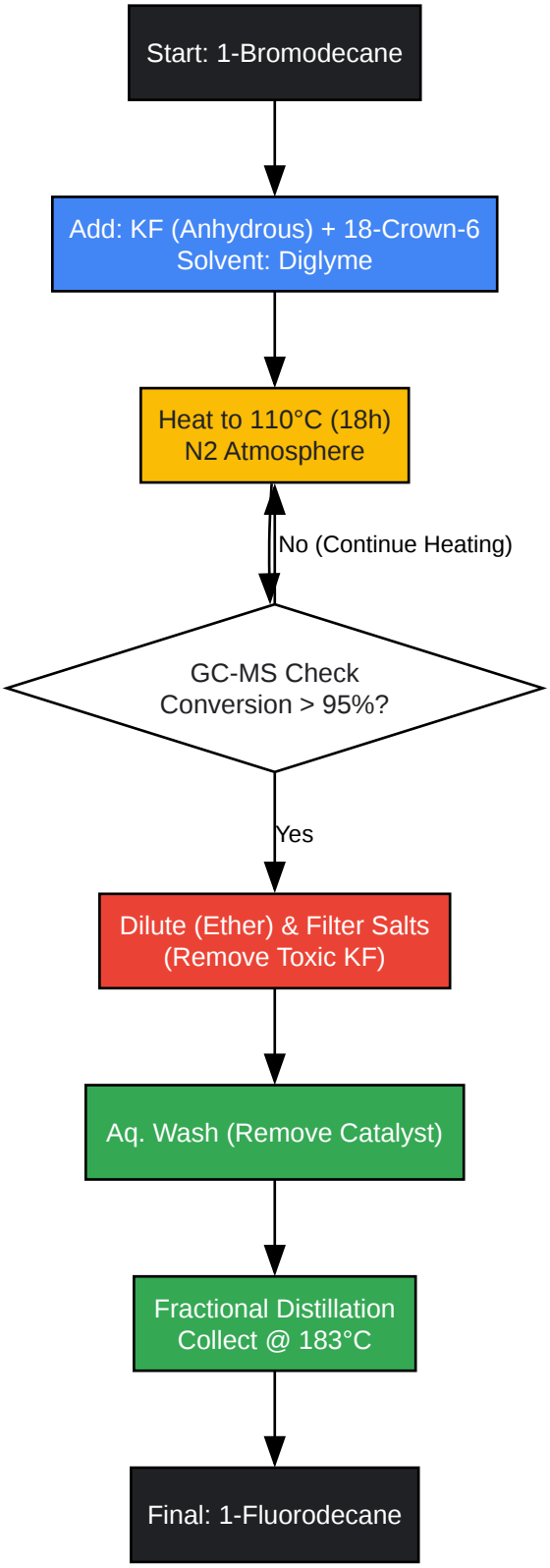

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Figure 1: Halex synthesis workflow for **1-Fluorodecane**, highlighting the critical filtration step to remove toxic potassium fluoride salts.

Emergency Response & Storage Logic

Storage Compatibility

- Conditions: Store in a cool, dry place. Keep container tightly closed.
- Incompatibilities: Strong oxidizing agents (e.g., permanganates).[1][8] While the C-F bond is stable, the alkyl chain is susceptible to radical oxidation at high temperatures.[1]
- Material Compatibility: Avoid PVC plastics for long-term storage (leaching risk).[1] Use Borosilicate glass or Teflon (PTFE) containers.[1]

Emergency Decision Tree

In the event of exposure, immediate action is required due to the "Fatal if Swallowed" classification.[1][2]

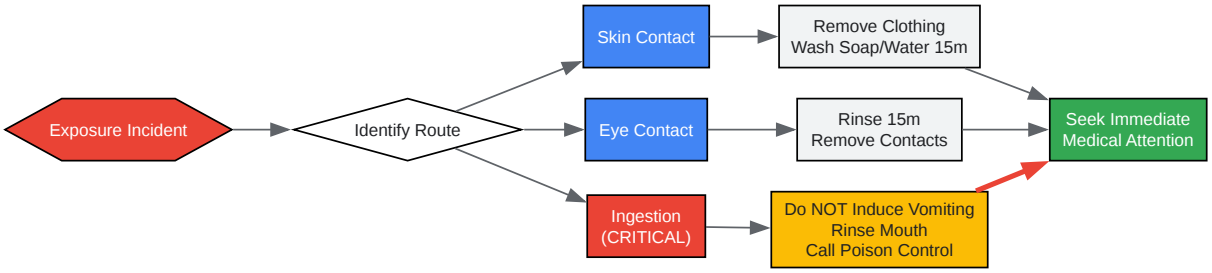

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Figure 2: Emergency response logic.[1] Note the critical path for Ingestion, where vomiting must NOT be induced to prevent aspiration pneumonia and further chemical burning.

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